

Technical Guide: 17:0-16:1 PE-d5 for Quantitative Lipidomics

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 17:0-16:1 PE-d5

CAS No.: 2342575-77-1

Cat. No.: B15557119

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This technical guide provides an in-depth overview of 1-heptadecanoyl-2-(9Z-hexadecenoyl)-sn-glycero-3-phosphoethanolamine-d5 (**17:0-16:1 PE-d5**), a deuterated phosphatidylethanolamine. It is intended for researchers, scientists, and drug development professionals utilizing mass spectrometry-based lipidomics. This document details its primary application as an internal standard, supplier information, and a representative experimental protocol for its use in quantitative lipid analysis.

Introduction to 17:0-16:1 PE-d5

17:0-16:1 PE-d5 is a high-purity, synthetic, deuterated phospholipid. The presence of a five-carbon deuterium chain (d5) in the ethanolamine headgroup makes it an ideal internal standard for mass spectrometry (MS) applications. In lipidomics, a field dedicated to the large-scale study of lipids in biological systems, accurate quantification of endogenous lipids is crucial. Deuterated standards, such as **17:0-16:1 PE-d5**, are chemically identical to their endogenous counterparts but have a distinct mass. This allows for their differentiation in an MS analysis, enabling precise quantification by correcting for variations in sample extraction, processing, and instrument response.

The primary application of **17:0-16:1 PE-d5** is as an internal standard for the quantification of phosphatidylethanolamines (PEs) and other lipid species in complex biological samples like plasma, tissues, and cells. It is often included in comprehensive internal standard mixtures to facilitate broad lipid profiling.

Supplier and Product Information

The primary supplier of **17:0-16:1 PE-d5** is Avanti Research Lipids. For researchers outside of the United States, distribution is handled exclusively by Merck KGaA (Sigma-Aldrich).^[1]

Parameter	Value
Product Name	17:0-16:1 PE-d5
Synonym(s)	1-heptadecanoyl-2-palmitoleoyl-sn-glycero(d5)-3-phosphoethanolamine
Supplier	Avanti Research Lipids
Catalog Number	856720L (also referenced as A85720) ^{[1][2]}
CAS Number	2342575-77-1 ^{[1][2][3]}
Molecular Formula	C ₃₈ H ₆₉ D ₅ NO ₈ P ^[2]
Molecular Weight	709.00 g/mol ^[2]
Purity	>99%
Storage Temperature	-20°C ^{[1][2]}

Experimental Protocols

The following is a representative protocol for the extraction and quantitative analysis of lipids from human plasma using an internal standard mixture containing **17:0-16:1 PE-d5**. This protocol is based on established lipid extraction methods such as the Folch or Bligh and Dyer methods.

Materials and Reagents

- Human plasma samples

- Internal Standard Mixture (e.g., Avanti UltimateSPLASH™ ONE, containing **17:0-16:1 PE-d5**)
- Chloroform (HPLC grade)
- Methanol (HPLC grade)
- Deionized water
- Nitrogen gas supply
- Glass centrifuge tubes
- Autosampler vials with inserts
- Liquid chromatography-tandem mass spectrometry (LC-MS/MS) system

Sample Preparation and Lipid Extraction

- Thawing and Aliquoting: Thaw frozen plasma samples on ice. Once thawed, vortex briefly and aliquot 10 µL of plasma into a clean glass centrifuge tube.
- Addition of Internal Standard: Add a known amount (e.g., 10 µL) of the internal standard mixture, which includes **17:0-16:1 PE-d5**, to each plasma sample. The internal standard mixture should be at a concentration that is within the linear range of the instrument's detection.
- Lipid Extraction (Folch Method):
 - Add 160 µL of ice-cold methanol to the plasma-internal standard mixture.
 - Add 320 µL of ice-cold chloroform.
 - Vortex the mixture thoroughly and incubate on ice for 20 minutes with occasional vortexing.
 - Add 150 µL of deionized water to induce phase separation.
 - Vortex again and centrifuge at 2,000 x g for 5 minutes.

- Carefully collect the lower organic phase, which contains the lipids, using a glass Pasteur pipette and transfer it to a new glass tube.
- Drying and Reconstitution:
 - Dry the extracted lipid phase under a gentle stream of nitrogen gas.
 - Reconstitute the dried lipid extract in a suitable volume (e.g., 100 μ L) of a solvent compatible with the LC-MS system, such as a mixture of hexane and ethanol (97:3).
 - Transfer the reconstituted sample to an autosampler vial with an insert for analysis.

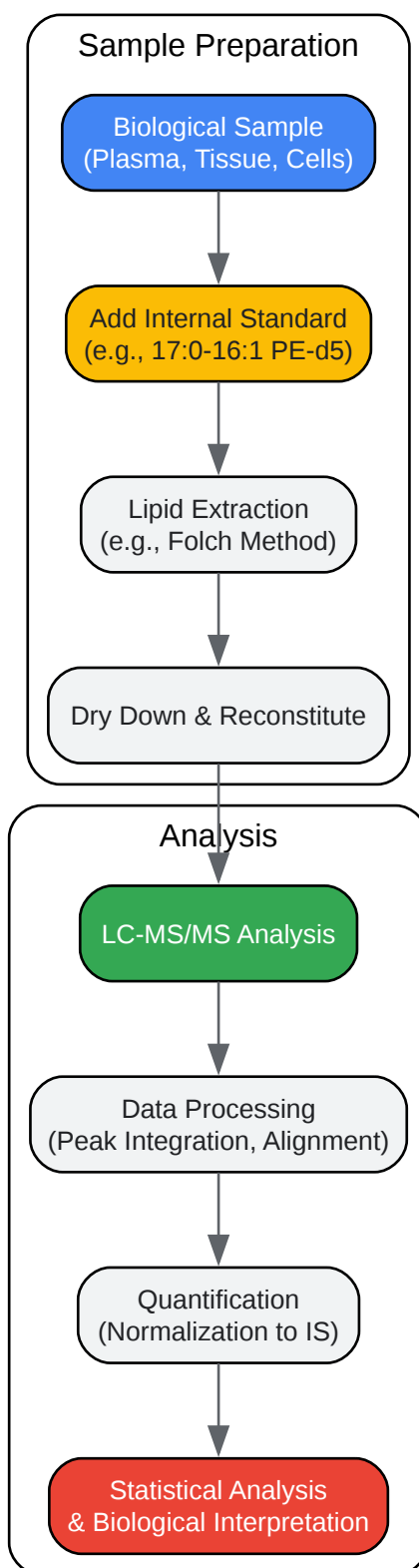
LC-MS/MS Analysis

- Chromatographic Separation: Employ a reverse-phase C18 column for the separation of lipid species. The mobile phases typically consist of an aqueous solution with a buffer (e.g., ammonium formate) and an organic solvent mixture (e.g., acetonitrile/isopropanol). A gradient elution is used to resolve the different lipid classes.
- Mass Spectrometry Detection: Operate the mass spectrometer in both positive and negative ion modes to detect a broad range of lipid classes. Use a high-resolution mass spectrometer for accurate mass measurements.
- Quantification: Identify endogenous phosphatidylethanolamines and the **17:0-16:1 PE-d5** internal standard based on their specific precursor and fragment ions (m/z) and retention times. The concentration of the endogenous lipids is calculated by comparing the peak area of the endogenous lipid to the peak area of the corresponding internal standard.

Visualizations

General Lipidomics Workflow

The following diagram illustrates a typical workflow for a lipidomics experiment, from sample collection to data analysis, highlighting the crucial step of adding the internal standard.

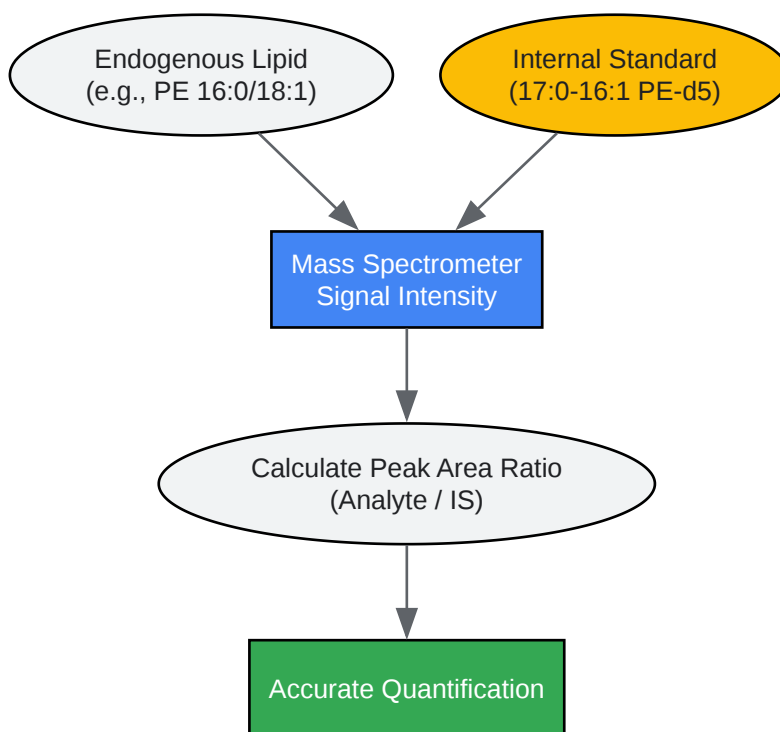


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Caption: A generalized workflow for quantitative lipidomics analysis.

Role of Internal Standard in Quantification

This diagram illustrates the logical relationship in how an internal standard is used for accurate quantification in mass spectrometry.



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Caption: The principle of quantification using an internal standard.

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